Technical Guide: Structure Elucidation of 2,4,6-Trichloro-5-iodopyrimidine

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Compound of Interest

Compound Name:	*2,4,6-Trichloro-5-iodopyrimidine*
CAS No.:	*1137576-61-4*
Cat. No.:	*B2575347*

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Executive Summary

Compound: **2,4,6-Trichloro-5-iodopyrimidine** (CAS: 1137576-61-4) Molecular Formula: $C_4Cl_3IN_2$ Molecular Weight: 309.32 g/mol

This guide addresses the analytical challenges in verifying the structure of **2,4,6-trichloro-5-iodopyrimidine**. Unlike standard organic molecules, this compound lacks protons, rendering ^{1}H NMR a tool of "negative evidence." Definitive characterization relies on the Heavy Atom Effect in ^{13}C NMR and specific chlorine isotope patterns in Mass Spectrometry. This document outlines a self-validating analytical workflow and the preferred synthetic route to minimize regiochemical impurities.

Synthetic Context & Purity Profile

To understand the impurities you must detect, you must understand the genesis of the molecule. Direct iodination of 2,4,6-trichloropyrimidine is kinetically sluggish due to the electron-deficient pyrimidine ring deactivating the C-5 position toward electrophilic aromatic substitution.

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The Expert Route: The preferred industrial protocol involves the iodination of the electron-rich barbituric acid first, followed by chlorination.

- Step 1 (Iodination): Barbituric acid is treated with ICl or I_2/NaOH to yield 5-iodobarbituric acid.
- Step 2 (Chlorination): 5-iodobarbituric acid is treated with $POCl_3$ (often with $PhNEt_2$ or DMF catalyst) to yield **2,4,6-trichloro-5-iodopyrimidine**.

Why this matters for elucidation:

- Regio-purity: This route guarantees the iodine is at C-5.
- Key Impurity: Incomplete chlorination leads to 5-iodo-6-chlorouracil derivatives (detectable by broad -NH/OH signals in ^1H NMR).

Synthesis & Logic Diagram

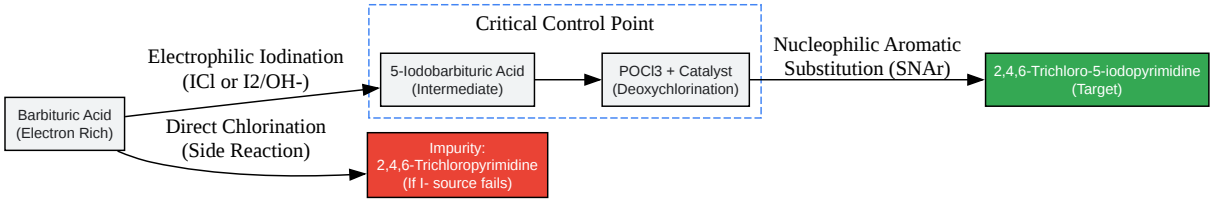

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Figure 1: Synthetic logic flow ensuring regiochemical integrity. The 'Iodine-First' strategy avoids the difficulty of functionalizing the electron-poor trichloropyrimidine ring.

Structural Elucidation Protocols

A. ^1H NMR: The "Silent" Spectrum

The most immediate diagnostic test is the absence of signals.

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- Precursor (2,4,6-Trichloropyrimidine): Shows a distinct singlet at δ 7.4–7.6 ppm (C5-H).
- Target (**2,4,6-Trichloro-5-iodopyrimidine**): Must show zero proton signals.
- Protocol: Acquire a standard ^{1}H NMR ($CDCl_3$). Any signal in the aromatic region indicates unreacted precursor (C5-H) or hydrolysis products (N-H).

B. ^{13}C NMR: The Heavy Atom Effect (The Gold Standard)

Since the molecule has no protons, ^{13}C NMR is the primary tool for positive identification. The presence of Iodine at C-5 drastically alters the chemical shift due to the Heavy Atom Effect (Spin-Orbit Coupling).

Carbon Position	2,4,6-Trichloropyrimidine (Precursor)	2,4,6-Trichloro-5-iodopyrimidine (Target)	Shift Change (Δδ)
C-2	~160.0 ppm	~158.5 ppm	Minor Shielding
C-4 / C-6	~162.5 ppm	~164.0 ppm	Minor Deshielding
C-5	~122.0 ppm	~90.0 - 96.0 ppm	Major Shielding (-30 ppm)

Interpretation:

- The C-5 signal moves significantly upfield (shielded) despite Iodine being electronegative. This "inverse" behavior is characteristic of the heavy atom effect (relativistic spin-orbit coupling) seen with Iodine.
- Observation: Look for a weak signal (quaternary) near 90–96 ppm. If the signal remains at 122 ppm, iodination failed.

C. Mass Spectrometry: The "Cl_3" Isotope Fingerprint

The molecule contains three chlorine atoms and one iodine atom. Iodine is monoisotopic (^{127}I), so the isotope pattern is dictated entirely by the three chlorines ($^{35}Cl/^{37}Cl$ natural abundance ratio ≈ 3:1).

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Theoretical Isotope Pattern ($C_4Cl_3IN_2$):

- M+0 ($^{35}Cl_3$): 100% Relative Intensity (Base Peak)
- M+2 ($^{35}Cl_2{}^{37}Cl_1$): ~96% (Almost equal height to M+0)
- M+4 ($^{35}Cl_1{}^{37}Cl_2$): ~31%
- M+6 ($^{37}Cl_3$): ~3%

Diagnostic Check:

- Locate the molecular ion cluster starting at m/z 308 (based on ^{35}Cl).
- Verify the "Boxcar" pattern where the first two peaks (308 and 310) are of roughly equal intensity.
- Look for the fragment m/z 181/183 (Loss of Iodine, $[M-127]^+$), which confirms the labile C-I bond.

Analytical Logic Workflow

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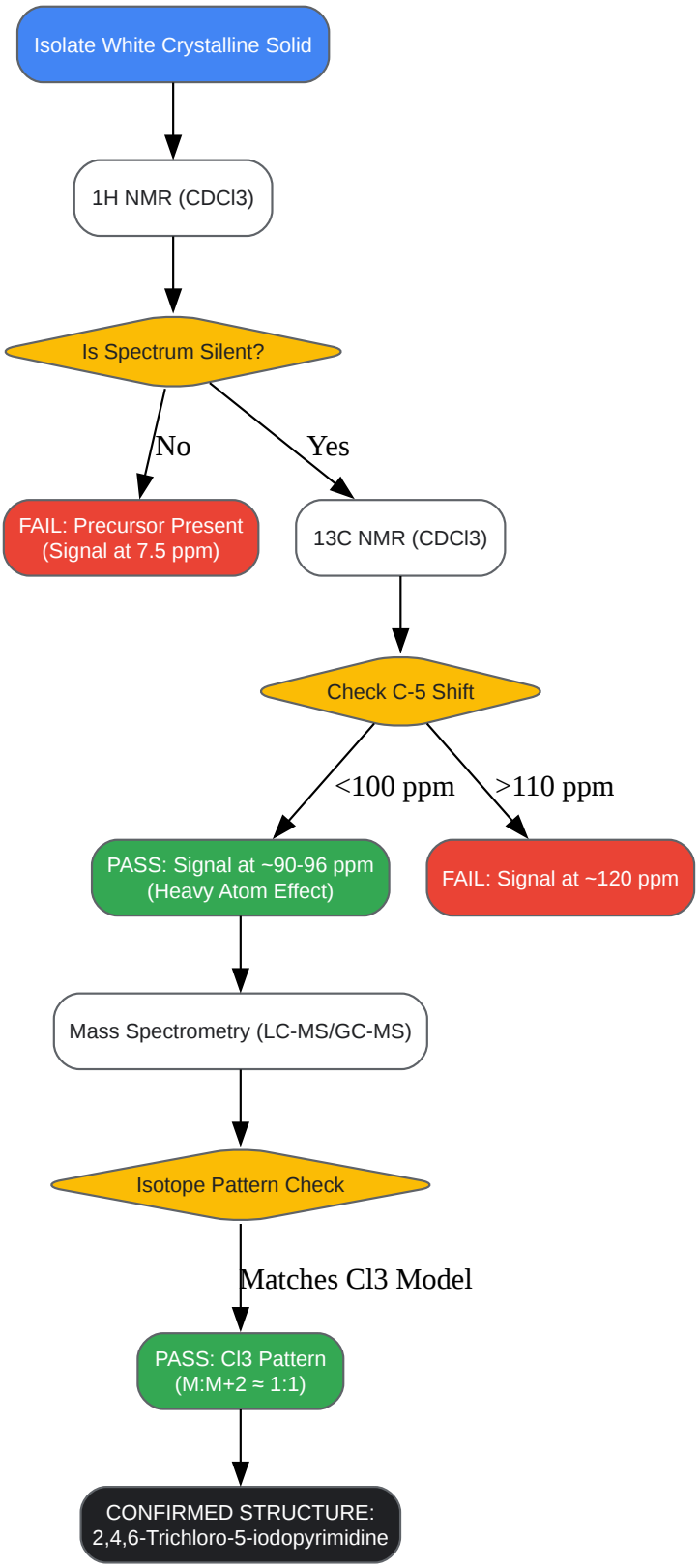

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Figure 2: Self-validating analytical decision tree. The process relies on negative evidence in ^{1}H NMR and positive relativistic effects in ^{13}C NMR.

Detailed Experimental Protocol

Safety Warning

Hazard: **2,4,6-Trichloro-5-iodopyrimidine** is a potent lachrymator and skin irritant. Handle only in a functioning fume hood.

Synthesis of Reference Standard

- Iodination: Suspend barbituric acid (10 mmol) in water. Add NaOH (10 mmol) to dissolve. Add I_2 (10 mmol) dropwise. Acidify to precipitate 5-iodobarbituric acid. Filter and dry.
- Chlorination: Suspend dried 5-iodobarbituric acid (5 mmol) in $POCl_3$ (5 mL). Add N,N-diethylaniline (0.5 mL) carefully (exothermic).
- Reflux: Heat to 110°C for 4–6 hours. The suspension will clear.
- Workup: Remove excess $POCl_3$ under vacuum. Pour residue onto crushed ice (Caution: Violent hydrolysis). Extract with Dichloromethane (DCM).
- Purification: Silica gel column chromatography (Hexanes/EtOAc 95:5).
- Yield: Expect a white to pale yellow solid.

Characterization Data Summary[1][2][3][4][5][6]

- Appearance: White crystalline solid.
- Melting Point: 108–110°C.
- ^{1}H NMR (400 MHz, $CDCl_3$): Silent.
- ^{13}C NMR (100 MHz, $CDCl_3$): δ 164.2 (C-4/6), 158.8 (C-2), 94.5 (C-5, C-I).
- MS (EI): m/z 308 (M^+, 100), 310 (M+2, 98), 181 (M-I, 60).

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